

An In-Depth Guide to the Molecular Properties of 3-Heptene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Heptene

Cat. No.: B165601

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For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of organic compounds is paramount. This document provides a focused technical overview of **3-Heptene**, detailing its molecular formula and molecular weight.

Molecular Characteristics of 3-Heptene

3-Heptene is an alkene with the chemical formula C_7H_{14} ^{[1][2][3][4][5][6][7][8]}. As a seven-carbon unsaturated hydrocarbon, it exists as two distinct geometric isomers: cis (Z)-**3-Heptene** and trans (E)-**3-Heptene**^{[1][3]}. The molecular structure consists of a seven-carbon chain with a double bond located at the third carbon position.

The molecular weight of a compound is a critical parameter in a vast array of experimental and theoretical applications, from reaction stoichiometry and solution preparation to mass spectrometry and pharmacokinetic modeling. The values for **3-Heptene** have been consistently reported across multiple chemical databases.

Quantitative Data Summary

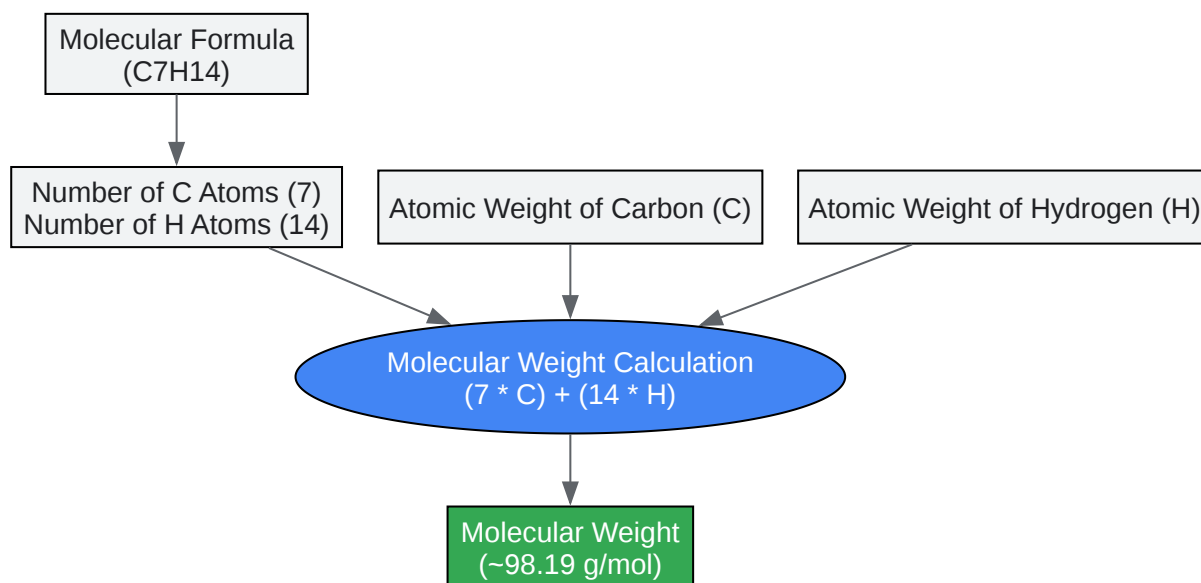
To facilitate clear and rapid reference, the molecular formula and weight of **3-Heptene** are summarized in the table below. These values are derived from standard IUPAC atomic weights.

Property	Value	Source Citation
Molecular Formula	C7H14	[1][2][3][4][5][6][7][8]
Molecular Weight	98.19 g/mol	[2][6]
98.1861 g/mol	[1][3][4][5]	
98.18858 g/mol	[8]	
Monoisotopic Mass	98.109550447 Da	[6]

Note: Minor variations in molecular weight values across different sources can be attributed to differences in the atomic weight values used for calculation or the level of precision reported.

Logical Relationship of Properties

The relationship between the molecular formula and the calculation of its molecular weight is a foundational concept in chemistry. The diagram below illustrates this straightforward logical workflow.



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Caption: Logical workflow for calculating molecular weight from the molecular formula.

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- To cite this document: BenchChem. [An In-Depth Guide to the Molecular Properties of 3-Heptene]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b165601#3-heptene-molecular-weight-and-formula\]](https://www.benchchem.com/product/b165601#3-heptene-molecular-weight-and-formula)

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